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Compound of Interest

Compound Name: 4-Fluoro-2-hydroxynicotinic acid

CAS No.: 1803770-09-3

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Abstract

This document provides a detailed guide and robust protocols for the comprehensive Nuclear Magnetic Resonance (NMR) spectroscopic analysis of **4-Fluoro-2-hydroxynicotinic acid**. This molecule presents unique challenges for structural elucidation due to the presence of a fluorine substituent, a pyridine ring, and two labile, exchangeable protons (hydroxyl and carboxylic acid). This guide moves beyond standard procedures to explain the causality behind experimental choices, ensuring researchers, scientists, and drug development professionals can acquire high-quality, unambiguous data. We will cover optimal sample preparation, 1D (^1H , ^{13}C , ^{19}F) and 2D (COSY, HSQC, HMBC) NMR experiments, and a detailed strategy for spectral interpretation.

Introduction and Core Challenges

4-Fluoro-2-hydroxynicotinic acid is a substituted pyridine derivative of interest in medicinal chemistry and materials science. Its precise structural characterization is paramount for understanding its chemical behavior and biological activity. NMR spectroscopy is the most

powerful tool for this purpose; however, the molecule's structure presents three key analytical hurdles:

- **Tautomerism:** The 2-hydroxypyridine moiety exists in a tautomeric equilibrium with its 2-pyridone form. This equilibrium is often solvent-dependent and can significantly affect the observed chemical shifts and coupling patterns.
- **Exchangeable Protons:** The hydroxyl (-OH) and carboxylic acid (-COOH) protons are labile. In many common NMR solvents like CDCl₃ or D₂O, their signals can become excessively broad or exchange with deuterium, rendering them invisible.[\[1\]](#)[\[2\]](#)
- **Heteronuclear Coupling:** The presence of a ¹⁹F nucleus (spin I = ½, 100% natural abundance) introduces heteronuclear J-coupling to nearby ¹H and ¹³C nuclei, complicating the spectra but also providing invaluable structural information.[\[3\]](#)[\[4\]](#)

This guide is structured to address these challenges systematically, enabling a complete and confident structural assignment.

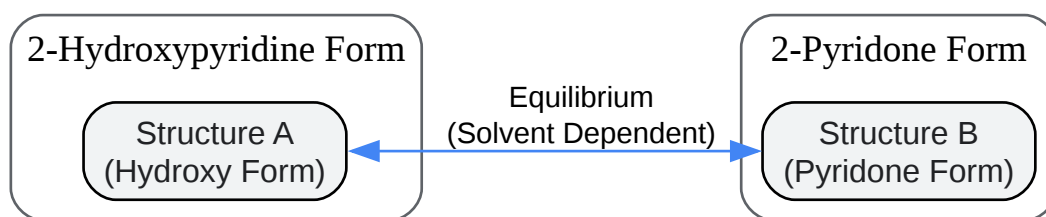
Foundational Strategy: The Critical Role of Solvent Selection

The choice of deuterated solvent is the single most important experimental parameter for this analysis.

- **Aprotic, Non-Interacting Solvents** (e.g., CDCl₃, Benzene-d₆): These are generally poor choices. The acidic protons will undergo slow to intermediate exchange, leading to very broad signals that can be difficult to distinguish from the baseline.[\[1\]](#) Furthermore, the solubility of this polar, zwitterionic-capable molecule is often low in such solvents.
- **Protic, Exchanging Solvents** (e.g., D₂O, Methanol-d₄): These solvents will readily exchange with the -OH and -COOH protons, causing their signals to disappear entirely.[\[5\]](#) While this can simplify the spectrum by removing these peaks, it also results in the loss of valuable information.
- **Aprotic, Hydrogen-Bond Accepting Solvents** (e.g., DMSO-d₆, Acetone-d₆, DMF-d₇): This class of solvents is highly recommended. By forming strong hydrogen bonds with the -OH

and -COOH protons, they slow down the intermolecular exchange rate dramatically.^{[1][2]} This results in sharper, more distinct signals for the labile protons, which can then be assigned using 2D correlation experiments. DMSO-d₆ is the preferred solvent for a comprehensive analysis of this molecule.

The tautomeric equilibrium of the 2-hydroxypyridine system is also influenced by the solvent. Polar, H-bond accepting solvents tend to favor the 2-pyridone tautomer.

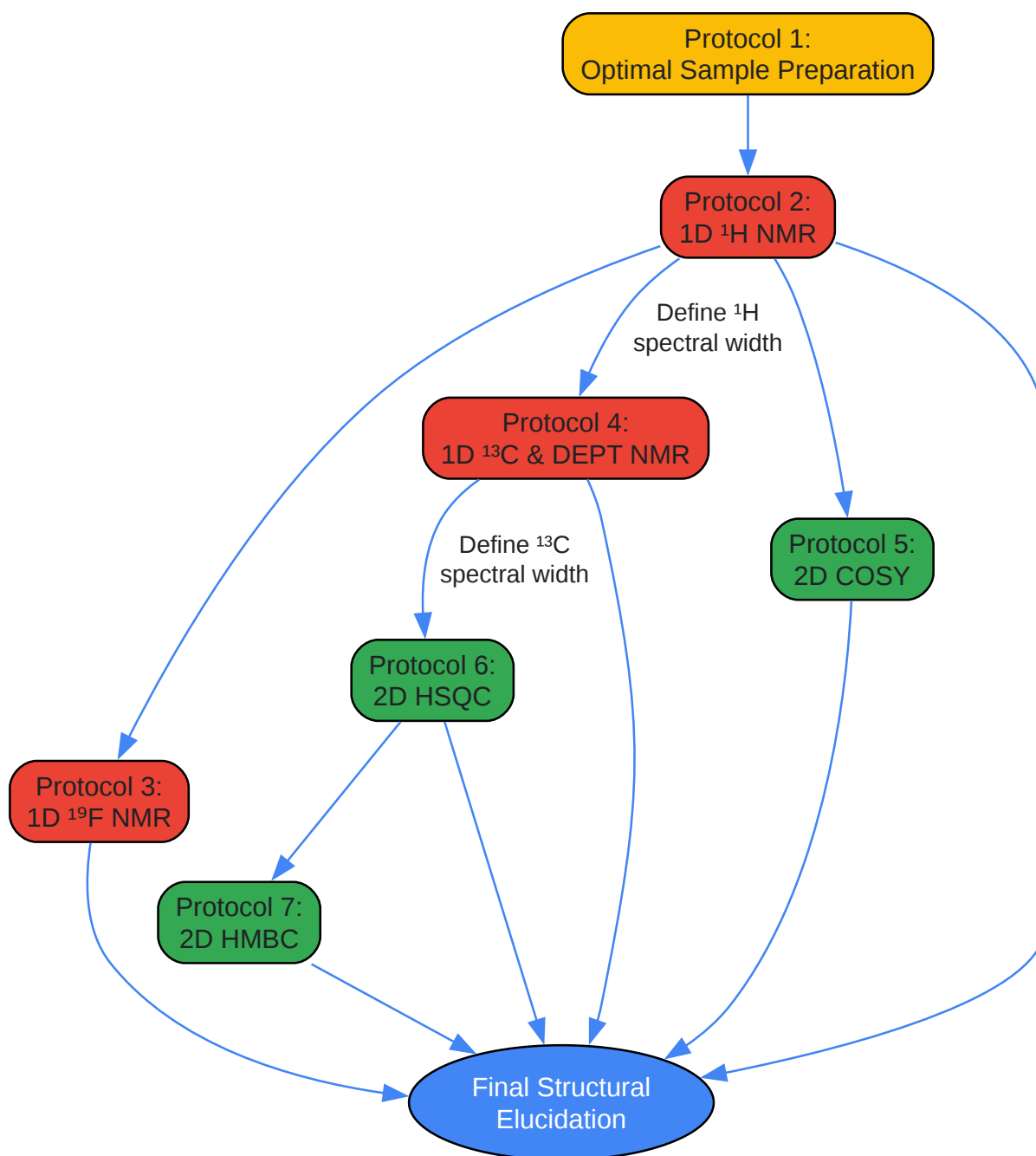


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Caption: Tautomeric equilibrium of the 2-hydroxypyridine moiety.

Experimental Workflow and Protocols

A logical workflow ensures that data from foundational experiments informs the setup of more complex ones.



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Caption: Recommended experimental workflow for complete NMR analysis.

Protocol 1: Optimal Sample Preparation

Objective: To prepare a homogeneous, contaminant-free sample in a suitable deuterated solvent for high-resolution NMR analysis.

Methodology:

- **Sample Weighing:** Accurately weigh 5-10 mg of **4-Fluoro-2-hydroxynicotinic acid** for ^1H NMR and 2D experiments. For a dedicated ^{13}C NMR spectrum, a higher concentration (20-30 mg) is beneficial.[\[6\]](#)[\[7\]](#)
- **Solvent Selection:** Add 0.6-0.7 mL of high-purity DMSO- d_6 to the sample vial. This volume is optimal for standard 5 mm NMR tubes, ensuring the sample column height is sufficient for proper shimming.[\[8\]](#)[\[9\]](#)
- **Dissolution:** Gently vortex or sonicate the vial until the sample is completely dissolved. Visually inspect for any particulate matter. A homogeneous solution is critical for achieving sharp NMR signals.[\[8\]](#)[\[9\]](#)
- **Filtration:** Filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube. This step removes any microscopic dust or undissolved particles that can degrade spectral quality.[\[6\]](#)[\[10\]](#)
- **Capping and Labeling:** Cap the NMR tube securely and label it clearly. If storage is required, wrap the cap with a small amount of parafilm to prevent solvent evaporation.[\[7\]](#)

Protocols 2-4: 1D NMR Acquisition

Objective: To acquire high-quality ^1H , ^{19}F , and ^{13}C spectra to identify all present nuclei and their immediate chemical environments.

Experiment	Key Parameters & Rationale
^1H NMR	Spectral Width: -2 to 14 ppm. This range ensures the capture of both the highly deshielded acidic protons (-COOH often > 12 ppm) and the aromatic protons.[11] Relaxation Delay (d1): 2-5 seconds. Allows for full relaxation of protons, ensuring accurate integration. Number of Scans (ns): 8-16. Sufficient for good signal-to-noise with 5-10 mg of sample.
^{19}F NMR	Spectral Width: -100 to -180 ppm (relative to CFCl_3). The chemical shift of fluoropyridines can be sensitive to substitution and solvent.[12][13] A wide window is initially recommended. Mode: Typically acquired without proton decoupling to observe ^1H-^{19}F coupling constants, which are structurally informative.[14]
^{13}C NMR	Spectral Width: 0 to 200 ppm. This covers the expected range for both sp^2 carbons of the pyridine ring and the carboxyl carbon.[11] Acquisition Mode: Proton-decoupled for singlet peaks. Relaxation Delay (d1): 2 seconds. DEPT-135: Run a DEPT-135 experiment to differentiate between CH (positive phase) and CH_2 (negative phase) signals. Quaternary carbons will be absent.[15]

Protocols 5-7: 2D NMR for Unambiguous Assignment

Objective: To establish through-bond correlations to definitively link all ^1H and ^{13}C signals and confirm the molecular structure. All 2D experiments are proton-detected and thus benefit from good sample concentration.[16]

Experiment	Purpose & Key Information Gained
^1H - ^1H COSY	(COReLation SpectroscopY) Identifies protons that are spin-spin coupled (typically over 2-3 bonds).[16] For this molecule, it will show a cross-peak between the two coupled aromatic protons (H-5 and H-6), confirming their adjacent relationship.
^1H - ^{13}C HSQC	(Heteronuclear Single Quantum Coherence) Correlates each proton signal to the carbon signal of the carbon it is directly attached to (one-bond J-coupling).[15][17] This is the primary method for assigning the protonated carbons of the pyridine ring (C-3, C-5, C-6).
^1H - ^{13}C HMBC	(Heteronuclear Multiple Bond Correlation) Correlates proton and carbon signals over multiple bonds (typically 2-4 bonds).[17][18] This is the most critical experiment for assigning the quaternary carbons (C-2, C-4, -COOH) and piecing the entire molecular puzzle together.

Data Interpretation and Spectral Assignment Strategy

Expected 1D Spectral Features:

- ^1H NMR (in DMSO- d_6):
 - -COOH Proton: A very broad singlet, typically > 12 ppm. Its breadth is due to hydrogen bonding and exchange.[11]
 - -OH/-NH Proton: A broad singlet (due to the pyridone tautomer), likely between 10-12 ppm.
 - Aromatic Protons: Two signals in the 6-8.5 ppm range. Each will appear as a doublet of doublets (dd) due to coupling to the other aromatic proton and long-range coupling to the

fluorine atom.

- ^{19}F NMR: One signal, likely a doublet of doublets (dd), due to coupling with the two nearest protons (H-3 and H-5).
- ^{13}C NMR: Six distinct signals. The carbon directly bonded to fluorine (C-4) will appear as a large doublet. Other carbons (C-3, C-5) will show smaller C-F couplings. The carbonyl carbon of the carboxylic acid will be in the 160-180 ppm range.[\[11\]](#)

Integrated 2D Analysis: A Step-by-Step Assignment

- Identify Spin Systems (COSY): The ^1H - ^1H COSY spectrum will show a single cross-peak connecting the two adjacent aromatic protons. This confirms the H-C-C-H fragment.
- Assign Protonated Carbons (HSQC): Use the HSQC spectrum to connect each of these aromatic proton signals to its corresponding ^{13}C signal. This assigns C-5 and C-6. The remaining aromatic ^1H signal is H-3, which can be assigned via its corresponding HSQC cross-peak to C-3.
- Assemble the Full Skeleton (HMBC): The HMBC is the final key. Look for the following critical long-range correlations to assign the quaternary carbons.

Caption: Key expected ^2J and ^3J HMBC correlations for structural assignment.

- H-5 to C-4 and C-3: Connects the H-5 proton to the fluorinated carbon and its neighbor.
- H-6 to C-2 and C-4: Links the H-6 proton across the nitrogen to C-2 and to the fluorinated carbon.
- H-3 to C-2 and C-4: Positions H-3 between the two key quaternary carbons.
- H-3 to -COOH: A key correlation from the proton adjacent to the carboxylic acid group to the carbonyl carbon confirms the substituent position.

Summary of Expected NMR Data (in DMSO- d_6)

Atom	^1H Shift (ppm)	^{13}C Shift (ppm)	Multiplicity & Key Couplings
COOH	~13.0	~165	^1H : br s; ^{13}C : s
OH/NH	~11.5	-	^1H : br s
C2	-	~160	^{13}C : d, (^2JCF)
C3	~8.0	~140	^1H : dd, (^3JHH , ^4JHF); ^{13}C : d, (^3JCF)
C4	-	~155	^{13}C : d, (^1JCF > 200 Hz)
C5	~6.5	~110	^1H : dd, (^3JHH , ^3JHF); ^{13}C : d, (^2JCF)
C6	~7.8	~135	^1H : d, (^3JHH); ^{13}C : d, (^4JCF)
^{19}F	-	-	^{19}F Shift: ~ -130 ppm; dd ($^3\text{JFH5}$, $^4\text{JFH3}$)

Note: Chemical shifts and coupling constants are estimates based on typical values for fluoropyridines and related structures. Actual values will be instrument and condition-dependent.

Troubleshooting Common Issues

- Problem: -OH or -COOH peaks are very broad or not visible.
 - Cause: Presence of water in the DMSO- d_6 solvent or insufficient H-bonding.
 - Solution: Use a fresh, sealed ampoule of high-purity DMSO- d_6 . Ensure the NMR tube is scrupulously dry. A slight, gentle heating of the sample (e.g., to 50°C) can sometimes sharpen exchangeable proton signals.[\[1\]](#)
- Problem: Poor resolution and broad aromatic signals.
 - Cause: Undissolved particulate matter, low sample concentration, or poor shimming.

- Solution: Re-prepare the sample, ensuring complete dissolution and filtration.^[8] Increase sample concentration if sensitivity is low. Re-shim the instrument carefully.
- Problem: Difficulty assigning quaternary carbons.
 - Cause: HMBC correlations are weak or ambiguous.
 - Solution: Increase the number of scans for the HMBC experiment to improve the signal-to-noise ratio. Adjust the long-range coupling delay (often optimized for ~8 Hz) to enhance specific correlations.

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